

# Application Notes and Protocols for 9-Demethyl FR-901235

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## Compound of Interest

Compound Name: 9-Demethyl FR-901235

Cat. No.: B10822039

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These application notes provide detailed protocols for the preparation, storage, and use of **9-Demethyl FR-901235**, a potent spliceosome inhibitor. The information is intended to guide researchers in designing and executing experiments to investigate the biological effects of this compound.

## Compound Information

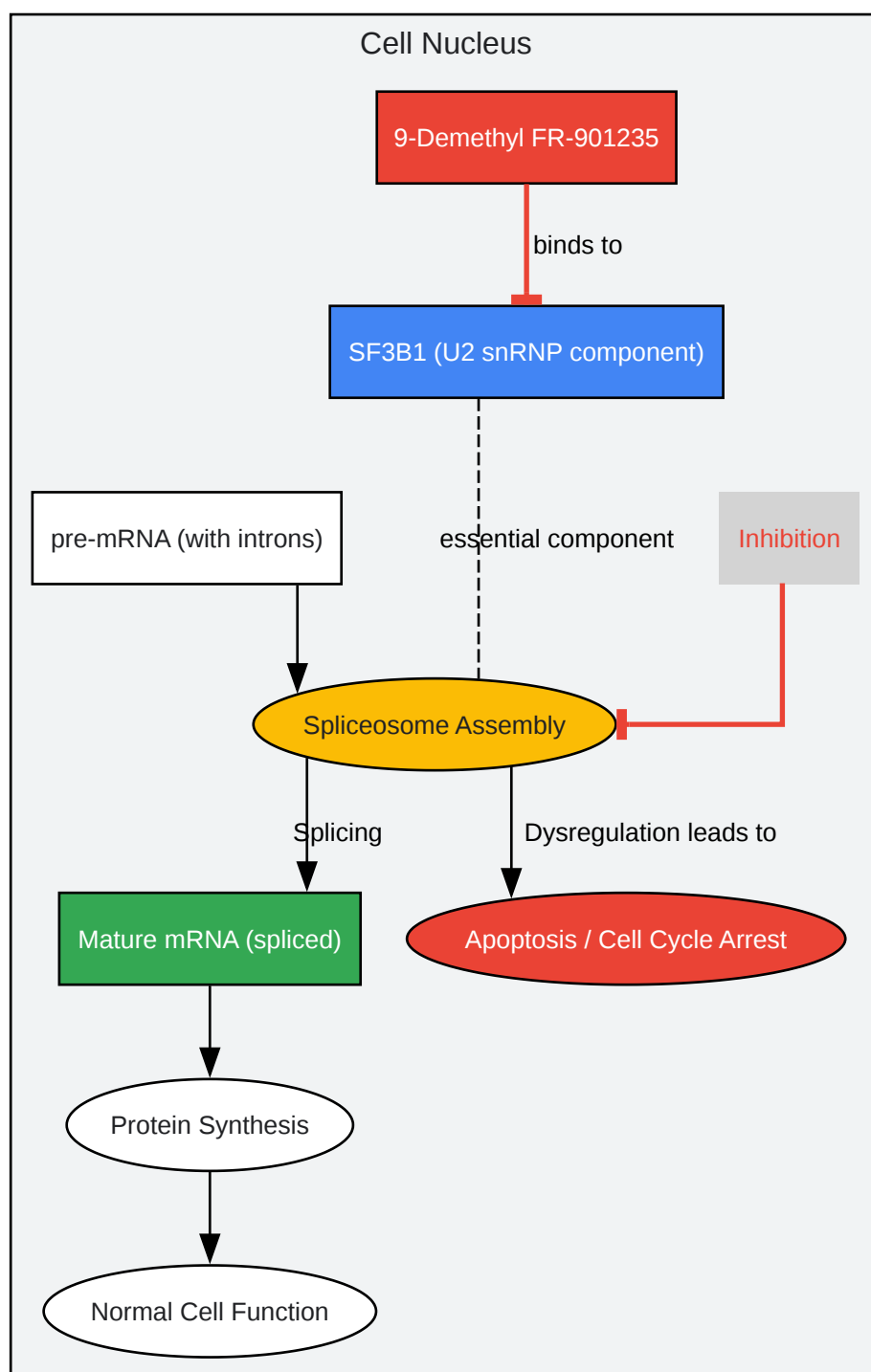
**9-Demethyl FR-901235** is the 9-demethyl derivative of the immunomodulator FR-901235 and is known for its antitumor activity.<sup>[1]</sup> It functions as a spliceosome inhibitor, targeting a critical component of the cellular machinery responsible for pre-mRNA splicing.

Property	Value	Source
Molecular Formula	C <sub>17</sub> H <sub>14</sub> O <sub>7</sub>	[1][2]
Molecular Weight	330.29 g/mol	[1][2]
CAS Number	1029520-85-1	
Purity	>95% by HPLC	
Appearance	Solid	
Long-Term Storage (Solid)	-20°C	

## Mechanism of Action: Spliceosome Inhibition

**9-Demethyl FR-901235**, like its parent compound FR-901235, is believed to exert its biological effects through the inhibition of the spliceosome. The spliceosome is a large and dynamic molecular machine responsible for removing introns from pre-messenger RNA (pre-mRNA), a critical step in gene expression. The primary target of FR-901235 and related compounds is the SF3B1 (Splicing Factor 3b Subunit 1) protein, a core component of the U2 small nuclear ribonucleoprotein (snRNP).

By binding to SF3B1, **9-Demethyl FR-901235** is thought to interfere with the stable association of the U2 snRNP with the branch point sequence of the pre-mRNA. This disruption stalls the assembly of the spliceosome at an early stage, leading to an accumulation of unspliced pre-mRNA and ultimately inhibiting the production of mature mRNA for a subset of genes. This disruption of splicing can trigger downstream cellular responses, including cell cycle arrest and apoptosis, which contribute to its antitumor activity.



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**Diagram 1.** Proposed mechanism of action for **9-Demethyl FR-901235**.

## Solution Preparation and Storage

Proper preparation and storage of **9-Demethyl FR-901235** solutions are critical for maintaining its stability and ensuring experimental reproducibility.

## Recommended Solvents and Solubility

Solvent	Known Solubility
Dimethyl Sulfoxide (DMSO)	Soluble
Methanol	Soluble

Note: Quantitative solubility data for **9-Demethyl FR-901235** is not readily available. It is recommended to start with a small amount of the compound and gradually add the solvent until it is fully dissolved. Sonication can be used to aid dissolution.

## Protocol for Preparing a 10 mM Stock Solution in DMSO

This protocol provides a general guideline for preparing a stock solution. The final concentration may need to be adjusted based on the specific experimental requirements.

Materials:

- **9-Demethyl FR-901235** solid
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)

Procedure:

- Equilibrate: Allow the vial of solid **9-Demethyl FR-901235** to warm to room temperature before opening to prevent condensation.

- **Weigh:** Accurately weigh a desired amount of the compound. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.30 mg of **9-Demethyl FR-901235** (Molecular Weight = 330.29 g/mol ).
- **Dissolve:** Add the appropriate volume of anhydrous DMSO to the vial containing the compound. For the example above, add 1 mL of DMSO.
- **Mix:** Vortex the solution thoroughly until the solid is completely dissolved. If necessary, use a sonicator for a short period to aid dissolution.
- **Aliquot:** Dispense the stock solution into smaller, single-use aliquots in sterile, amber microcentrifuge tubes to minimize freeze-thaw cycles and protect from light.
- **Store:** Store the aliquoted stock solutions as recommended in the table below.

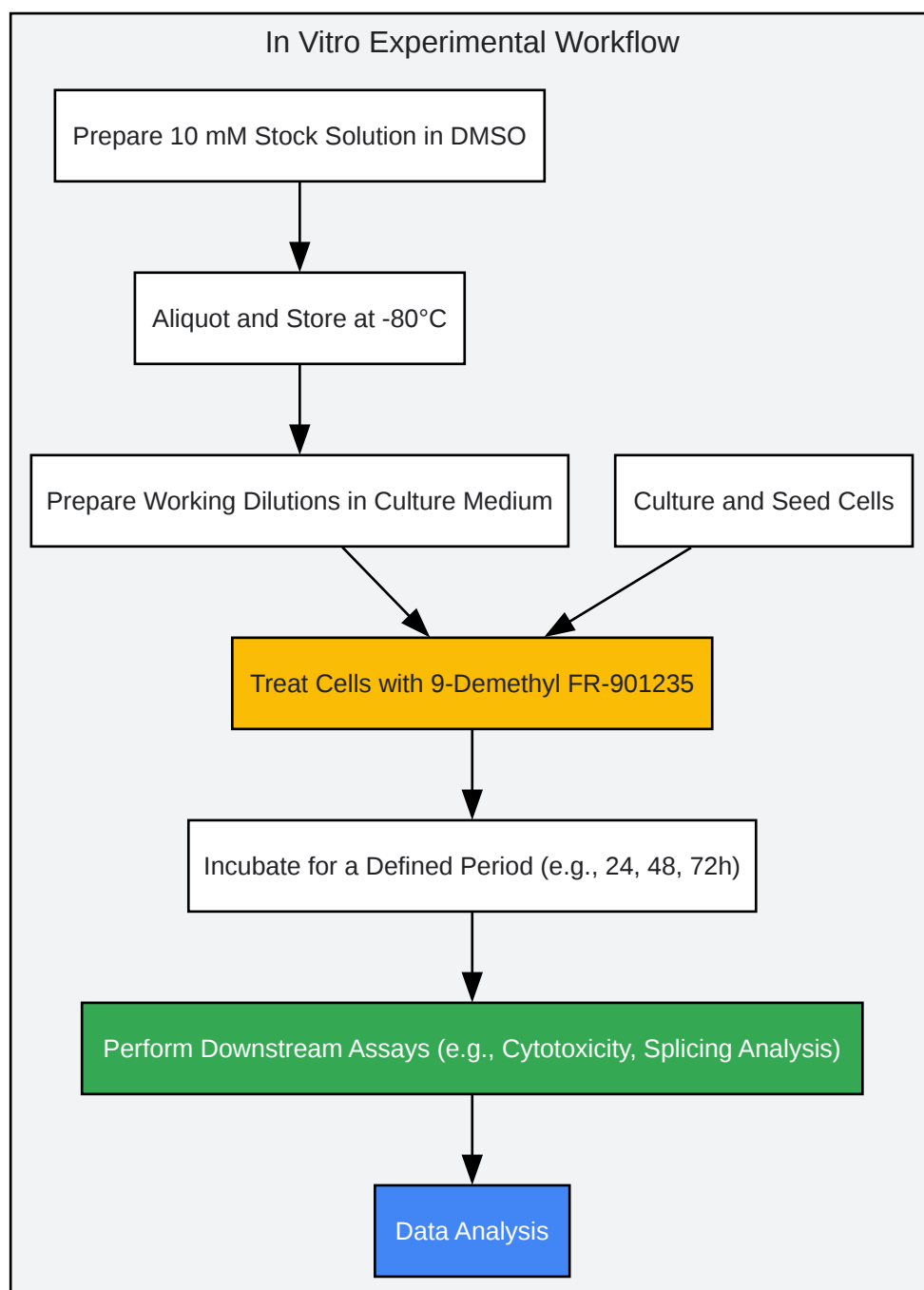
## Storage Conditions for Solutions

Solution Type	Storage Temperature	Maximum Recommended Storage Duration	Notes
Stock Solution in DMSO	-20°C	Up to 3 months	Aliquot to avoid repeated freeze-thaw cycles. Protect from light.
Stock Solution in DMSO	-80°C	Up to 6 months	Preferred for longer-term storage. Aliquot and protect from light.
Working Solutions (in aqueous media)	2-8°C	Prepare fresh for each experiment	The stability of 9-Demethyl FR-901235 in aqueous solutions is unknown. It is highly recommended to prepare working dilutions immediately before use.

## Experimental Protocols

The following are general protocols that can be adapted for use with **9-Demethyl FR-901235**. It is crucial to determine the optimal concentration and incubation time for each specific cell line and assay.

## Experimental Workflow for In Vitro Studies



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## References

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- [2. 9-Demethyl FR-901235 | 1029520-85-1 | ERB52085 | Biosynth](#) [biosynth.com]
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